

Application Notes and Protocols: Preparation of AZD-3463 Stock Solution in DMSO

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Introduction

AZD-3463 is a potent, orally bioavailable dual inhibitor of Anaplastic Lymphoma Kinase (ALK) and Insulin-like Growth Factor 1 Receptor (IGF1R) with a Ki of 0.75 nM for ALK.[1][2][3] It has demonstrated efficacy in preclinical models of neuroblastoma, including those resistant to crizotinib, by inhibiting the PI3K/AKT/mTOR signaling pathway and inducing apoptosis and autophagy.[1][4][5] Accurate and consistent preparation of AZD-3463 stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of AZD-3463 due to its high solubilizing capacity for this compound.[2][6]

This document provides a detailed protocol for the preparation, storage, and handling of **AZD-3463** stock solutions using DMSO.

Data Presentation

The physicochemical properties and storage recommendations for **AZD-3463** are summarized in the table below.



Property	Value	References
Chemical Name	N-[4-(4-aminopiperidin-1-yl)-2- methoxyphenyl]-5-chloro-4- (1H-indol-3-yl)pyrimidin-2- amine	[5]
Molecular Formula	C24H25CIN6O	[1][2][7][8]
Molecular Weight	448.95 g/mol	[1][2][6][7][8]
CAS Number	1356962-20-3	[1][2][7][8]
Appearance	Solid powder	[1][2][6]
Solubility in DMSO	≥11.22 mg/mL[5][6], 23 mg/mL (51.23 mM)[2], 20 mg/mL (44.55 mM)[9], 6 mg/mL (13.36 mM)[3]	[2][3][5][6][9]
Solubility in Water	Insoluble	[3][6]
Solubility in Ethanol	Insoluble	[2][3]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1][2]
Storage (In Solvent)	-80°C for up to 2 years; -20°C for up to 1 year	[1][9]

Note: Solubility can be affected by the purity of the compound and the quality of the DMSO. Use of fresh, anhydrous DMSO is recommended.[3] Sonication or gentle warming (e.g., to 37°C) can aid dissolution.[2][5][6]

Experimental Protocols Materials

- AZD-3463 powder (≥98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile



- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Optional: Water bath or sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol 1: Preparation of a 10 mM AZD-3463 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different concentrations or final volumes.

- 1. Calculation of Required Mass: To prepare a 10 mM stock solution, the required mass of AZD-3463 must be calculated using its molecular weight (448.95 g/mol).
- Formula: Mass (mg) = Desired Concentration (mM) x Final Volume (mL) x Molecular Weight (g/mol)
- Calculation: Mass (mg) = 10 mmol/L x 0.001 L x 448.95 g/mol = 4.4895 mg
- 2. Weighing **AZD-3463**:
- Before opening, bring the vial of AZD-3463 powder to room temperature to prevent condensation.
- Carefully weigh out 4.49 mg of AZD-3463 powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
 - Note: Handle the powder in a chemical fume hood to avoid inhalation.
- 3. Dissolution in DMSO:
- Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the AZD-3463 powder.



- Vortex the tube vigorously for 2-3 minutes to dissolve the powder.
- Visually inspect the solution to ensure all solid has dissolved and the solution is clear.
- If dissolution is difficult, sonicate the tube for 5-10 minutes or warm it in a 37°C water bath for 10 minutes.[5] Vortex again to ensure homogeneity.
- 4. Storage and Handling:
- Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile cryogenic vials to avoid repeated freeze-thaw cycles.[9]
- Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).[9]
- When ready to use, thaw an aliquot at room temperature. Before opening, briefly centrifuge the vial to collect the solution at the bottom.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol provides an example of how to prepare a working solution for treating cells in culture. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to minimize solvent-induced cytotoxicity.

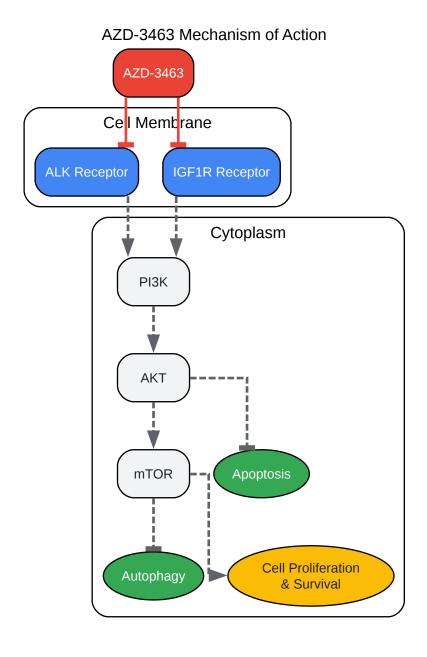
- 1. Determine Final Concentration:
- Decide on the final concentration of AZD-3463 required for your experiment (e.g., 10 μM for inhibiting PI3K/AKT/mTOR signaling in neuroblastoma cells).[4]
- 2. Prepare Intermediate Dilution (Optional but Recommended):
- To avoid pipetting very small volumes, it is often best to first make an intermediate dilution of the stock solution in DMSO. For example, dilute the 10 mM stock solution 1:10 in DMSO to create a 1 mM solution.
- 3. Prepare Final Working Solution:



- Dilute the stock or intermediate solution into the cell culture medium to achieve the desired final concentration. For a 1000-fold dilution, the final DMSO concentration will be 0.1%.
- Example: To prepare 1 mL of a 1 μM working solution from a 1 mM intermediate stock:
 - Add 1 μL of the 1 mM AZD-3463 solution to 999 μL of pre-warmed cell culture medium.
 - Mix thoroughly by gentle pipetting or inversion before adding to the cells.
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations





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Caption: AZD-3463 inhibits ALK and IGF1R, blocking downstream PI3K/AKT/mTOR signaling.



Start 1. Calculate Mass (e.g., 4.49 mg for 1 mL of 10 mM) 2. Weigh AZD-3463 Powder 3. Add Anhydrous DMSO (e.g., 1 mL) 4. Dissolve Compound (Vortex / Sonicate) 5. Aliquot into Single-Use Vials

Workflow for Preparing AZD-3463 Stock Solution

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6. Store at -80°C or -20°C

Caption: Workflow for preparing an AZD-3463 stock solution in DMSO.



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